

Enalaprilat D5 stability under different pH and temperature conditions

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Compound of Interest

Compound Name: Enalaprilat D5

Cat. No.: B10799935

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Technical Support Center: Enalaprilat D5 Stability

This technical support center provides guidance and answers frequently asked questions regarding the stability of **Enalaprilat D5** under various experimental conditions. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors affecting the stability of **Enalaprilat D5** in aqueous solutions?

A1: The stability of **Enalaprilat D5** in aqueous solutions is primarily influenced by pH and temperature. As a deuterated analog of Enalaprilat, its stability profile is considered comparable to the unlabeled compound. Enalaprilat is a hydrolysis product of its prodrug, Enalapril. Studies on Enalapril Maleate show that it is susceptible to hydrolytic degradation, with the rate and pathway being highly pH-dependent.^{[1][2][3]}

Q2: What are the expected degradation products of **Enalaprilat D5**?

A2: The principal degradation of the parent drug, Enalapril, involves two main pathways:

- Hydrolysis: The ester group of Enalapril is hydrolyzed to form Enalaprilat. This reaction is particularly prominent in basic conditions.^{[1][4]}

- **Intramolecular Cyclization:** Enalapril can undergo intramolecular cyclization to form a diketopiperazine (DKP) derivative. This degradation pathway is more significant in acidic media ($\text{pH} < 5$).

Since Enalaprilat is already the hydrolyzed form of Enalapril, its primary degradation pathway under harsh conditions would likely involve further breakdown of the dipeptide structure, though specific data on Enalaprilat degradation products is less common in the literature than for its parent compound, Enalapril.

Q3: How does pH affect the stability of **Enalaprilat D5**?

A3: Based on studies of Enalapril Maleate, the pH of the solution is a critical factor in its degradation, which leads to the formation of Enalaprilat. The degradation of Enalapril is significant in both acidic and basic conditions. Alkaline conditions strongly favor the hydrolysis of Enalapril to Enalaprilat. Conversely, acidic conditions tend to promote the formation of the diketopiperazine degradant. The maximum stability of Enalapril Maleate in solution is observed at approximately pH 3. Therefore, it can be inferred that the stability of **Enalaprilat D5** will also be pH-dependent.

Q4: What is the impact of temperature on the stability of **Enalaprilat D5**?

A4: Elevated temperatures accelerate the degradation of Enalapril and, by extension, will affect the stability of **Enalaprilat D5**. Forced degradation studies on Enalapril Maleate are often conducted at elevated temperatures (e.g., 40°C, 50°C, 80°C) to accelerate the degradation process and identify potential degradation products. For long-term storage, **Enalaprilat D5** is typically recommended to be stored at -20°C or -80°C to minimize degradation.

Troubleshooting Guide

Issue: I am observing unexpected peaks in my chromatogram when analyzing **Enalaprilat D5**.

- **Possible Cause 1:** Degradation due to improper storage.
 - **Solution:** Ensure that **Enalaprilat D5** stock solutions and samples are stored at the recommended low temperatures (-20°C or -80°C) and protected from light. Prepare fresh working solutions for each experiment.

- Possible Cause 2: pH-induced degradation.
 - Solution: Check the pH of your sample and mobile phase. Extreme pH values can lead to the degradation of **Enalaprilat D5**. If possible, adjust the pH to a range where the molecule is more stable.
- Possible Cause 3: Contamination.
 - Solution: Verify the purity of your solvents and reagents. Ensure that all glassware and equipment are thoroughly cleaned to avoid cross-contamination.

Issue: I am seeing a decrease in the concentration of **Enalaprilat D5** in my samples over a short period at room temperature.

- Possible Cause: Room temperature instability.
 - Solution: **Enalaprilat D5** is not stable for extended periods at room temperature. It is crucial to minimize the time samples are kept at ambient temperature. Prepare samples immediately before analysis or keep them in a cooled autosampler. For any short-term storage, refrigeration (2-8°C) is preferable to room temperature.

Data on Enalapril Maleate Degradation

While specific quantitative stability data for **Enalaprilat D5** is not readily available in the literature, the following table summarizes the degradation of its parent compound, Enalapril Maleate, under various stress conditions. This data can be used to infer the conditions under which **Enalaprilat D5** might be unstable.

Stress Condition	Temperature	Duration	Percent Enalapril Remaining	Primary Degradation Product(s)
0.1 N HCl (Acidic Hydrolysis)	80°C	24 hours	80.4%	Enalaprilat, Diketopiperazine
Water (Neutral Hydrolysis)	80°C	24 hours	95.2%	Enalaprilat, Diketopiperazine
0.1 N NaOH (Alkaline Hydrolysis)	60°C	30 minutes	7.5%	Enalaprilat
Oxidative (3% H ₂ O ₂)	Room Temp	-	Stable	-
Dry Heat	70°C	27 days	No decomposition	-
Photolytic (Aqueous solution)	-	7 days	Slight degradation	Enalaprilat

Experimental Protocols

Protocol 1: Forced Degradation Study of **Enalaprilat D5**

This protocol is adapted from forced degradation studies of Enalapril Maleate.

1. Preparation of Stock Solution:

- Prepare a stock solution of **Enalaprilat D5** in a suitable solvent (e.g., methanol or water) at a concentration of 1 mg/mL.

2. Stress Conditions:

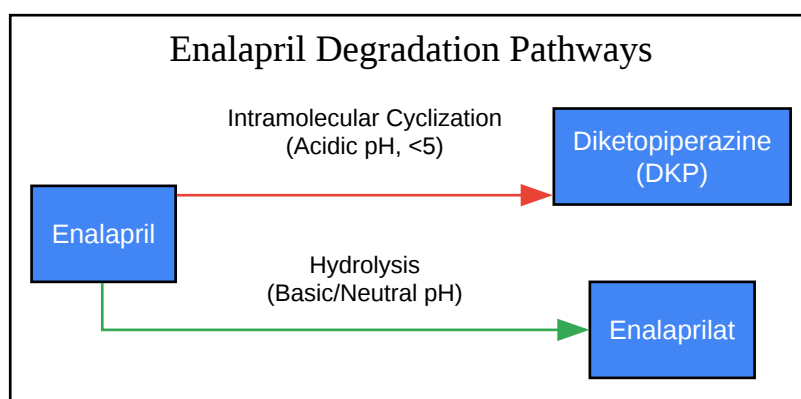
- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 N HCl. Keep the mixture at 80°C for 24 hours.

- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 N NaOH. Keep the mixture at 60°C for 30 minutes.
- Neutral Hydrolysis: Mix 1 mL of the stock solution with 1 mL of purified water. Keep the mixture at 80°C for 24 hours.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Keep the mixture at room temperature for 24 hours.
- Thermal Degradation: Place the solid **Enalaprilat D5** powder in a hot air oven at 70°C for 24 hours.
- Photolytic Degradation: Expose a solution of **Enalaprilat D5** (100 µg/mL in water) to UV light (254 nm) and visible light for a specified duration (e.g., 24 hours).

3. Sample Analysis:

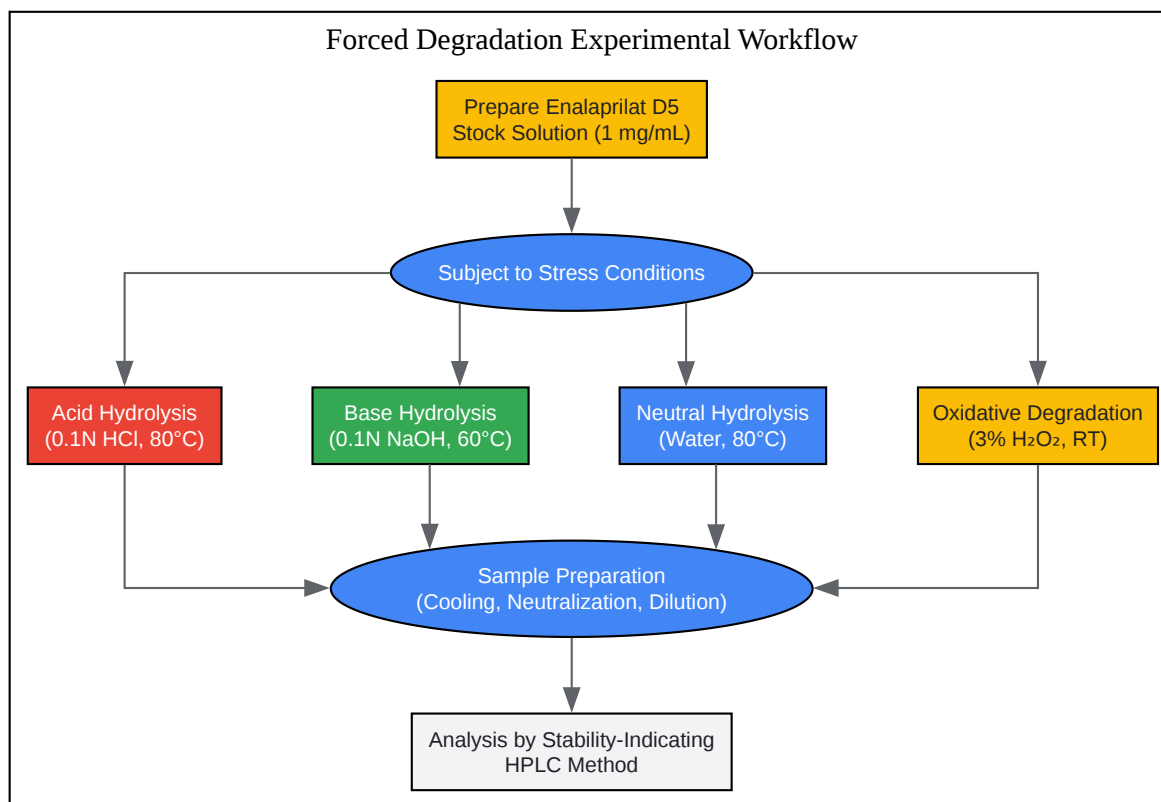
- After the specified stress period, cool the samples to room temperature.
- Neutralize the acidic and basic samples.
- Dilute all samples to a suitable concentration with the mobile phase.
- Analyze the samples using a stability-indicating HPLC method. A common method involves a C18 column with a mobile phase of acetonitrile and a phosphate buffer (pH ~3) and UV detection at 210 nm.

Visualizations



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Caption: Degradation pathways of the parent drug Enalapril.



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Caption: Workflow for a forced degradation study of **Enalaprilat D5**.

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